

## 3,4,5-Trifluoroanisole molecular weight and f

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### Compound of Interest

Compound Name:	3,4,5-Trifluoroanisole
Cat. No.:	B1362294

An In-Depth Technical Guide to **3,4,5-Trifluoroanisole**: Molecular Formula and Weight

## Introduction

**3,4,5-Trifluoroanisole** is a fluorinated aromatic compound of significant interest to researchers in medicinal chemistry and materials science. As a substituent, the three fluorine atoms on the benzene ring, make it a valuable building block in the synthesis of complex molecules. The strategic incorporation of fluorine into a molecule can provide unique properties such as enhanced metabolic stability, lipophilicity, and binding affinity. Therefore, a precise understanding of the fundamental physicochemical properties of key fluorinated compounds is crucial in drug development and scientific research. This guide provides a detailed examination of its molecular formula and weight, foundational data for any related applications.

## Molecular Formula and Composition

The molecular formula for **3,4,5-Trifluoroanisole** is C<sub>7</sub>H<sub>5</sub>F<sub>3</sub>O. [1][2][3] This formula delineates the elemental composition of a single molecule, specifying the number of atoms of each element.

A breakdown of the elemental composition is as follows:

- Carbon (C): 7 atoms
- Hydrogen (H): 5 atoms
- Fluorine (F): 3 atoms
- Oxygen (O): 1 atom

The structure consists of a benzene ring substituted with three fluorine atoms at the 3, 4, and 5 positions, and a methoxy group (-OCH<sub>3</sub>) at the 1 position. The fluorine atoms provide the characteristic properties of the compound.

## Molecular Weight: Calculation and Significance

The molecular weight (MW) of a compound is the mass of one mole of its molecules, expressed in grams per mole ( g/mol ). It is a critical parameter for synthesis, analysis, and formulation development.

The molecular weight of **3,4,5-Trifluoroanisole** is 162.11 g/mol . [1][2][3]

This value is calculated by summing the atomic weights of all atoms present in the molecular formula:

- Carbon (C): 7 atoms × 12.011 u = 84.077 u
- Hydrogen (H): 5 atoms × 1.008 u = 5.040 u
- Fluorine (F): 3 atoms × 18.998 u = 56.994 u
- Oxygen (O): 1 atom × 15.999 u = 15.999 u
- Total Molecular Weight: 84.077 + 5.040 + 56.994 + 15.999 = 162.11 u

The resulting value, 162.11 atomic mass units (u), corresponds to a molar mass of 162.11 g/mol . This precise value is indispensable for laboratory procedures to achieve desired reaction outcomes and yields.

## Physicochemical Data Summary

For ease of reference, the core physicochemical properties of **3,4,5-Trifluoroanisole** are summarized in the table below.

Property	Value	Source
Molecular Formula	C7H5F3O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	162.11 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	203245-17-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Synonyms	1,2,3-Trifluoro-5-methoxybenzene	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	20 °C	<a href="#">[4]</a>
Boiling Point	39 °C at 1 mm Hg	<a href="#">[4]</a>

## Structural Representation

A visual representation of the molecular structure is essential for understanding the spatial arrangement of atoms and functional groups. The following diagram illustrates the structure of 3,4,5-Trifluoroanisole.

Caption: Molecular structure of **3,4,5-Trifluoroanisole** (C7H5F3O).

## Conclusion

The molecular formula (C7H5F3O) and molecular weight (162.11 g/mol) of **3,4,5-Trifluoroanisole** are fundamental constants that serve as the starting point for synthesis. In the field of pharmaceuticals and materials science, these values are critical for experimental design, execution, and interpretation. The trifluoromethyl group imparts unique characteristics that continue to be exploited in the creation of high-value molecules.

## References

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